In-depth Technical Guide: 4-Pyridinealdoxime Reaction Kinetics with Organophosphates

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Compound of Interest

Compound Name:	*4-Pyridinealdoxime*
CAS No.:	*1637-52-1*
Cat. No.:	*B167532*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the reaction kinetics between **4-Pyridinealdoxime** (4-PA) and organophosphates (OPs). Due to the limited availability of extensive kinetic data for 4-PA, this guide also includes comparative data for its well-studied isomer, 2-Pyridinealdoxime (2-PAM or Pralidoxime), and other relevant oximes to provide a broader context for understanding the structure-activity relationships of pyridinium oximes in the reactivation of OP-inhibited acetylcholinesterase (AChE).

Introduction to Organophosphate Poisoning and Oxime Reactivators

Organophosphorus compounds are a class of highly toxic molecules that irreversibly inhibit acetylcholinesterase (AChE), a critical enzyme for the proper functioning of the nervous system.[1] This inhibition leads to an accumulation of the neurotransmitter acetylcholine, resulting in a cholinergic crisis characterized by symptoms such as muscular paralysis, convulsions, and in severe cases, death by asphyxiation.[2]

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The standard treatment for organophosphate poisoning involves the administration of an anticholinergic agent like atropine and an oxime reactivator.[3] Oximes function by nucleophilically displacing the organophosphate from the active site of the inhibited AChE, thereby restoring the enzyme's function.[4] The effectiveness of an oxime is determined by its chemical structure, which influences its affinity for the inhibited enzyme and its nucleophilic strength.[5]

4-Pyridinealdoxime (4-PA) is a positional isomer of the commonly used antidote, 2-PAM. It serves as a synthetic starting material and is a known breakdown product and probable metabolite of the candidate oxime reactivator, methoxime (MMB-4).[1] However, studies have indicated that 4-PA itself exhibits minimal to no reactivation potency for AChE inhibited by several nerve agents.[1][6]

Reaction Kinetics of **4-Pyridinealdoxime** with Organophosphates

The reaction between an oxime and an organophosphate-inhibited AChE is a complex process that can be described by several kinetic parameters, including the dissociation constant (KD), the reactivation rate constant (kr), and the second-order reactivation rate constant (kr2).

Unfortunately, comprehensive quantitative kinetic data for the reaction of 4-PA with various organophosphates is scarce in the published literature. This is likely due to its observed low reactivation efficacy. One study evaluating the effects of 4-PA on sarin (GB), cyclosarin (GF), and VX-inhibited AChE in guinea pigs found that it did not significantly alter the inhibited enzyme activity.[1] Another study noted that the uncharged 4-PA building block had minimal reactivation potency for GB and paraoxon, and was unable to reactivate VX- and tabun-inhibited AChE.[6] A conjugate of **4-pyridinealdoxime** and atropine was found to be effective against paraoxon poisoning but showed weak activity for soman and tabun.[7]

Comparative Kinetic Data of Pyridinium Oximes

To provide a quantitative perspective, the following tables summarize the reaction kinetics of the more potent and widely studied 2-Pyridinealdoxime (2-PAM) and other selected oximes with various organophosphates. This data serves as a benchmark for understanding the kinetic principles of AChE reactivation.

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Table 1: Reactivation of Sarin (GB)-Inhibited Human Acetylcholinesterase (hAChE) by Various Oximes

Oxime	KD (μM)	kr (min-1)	kr2 (M-1min-1)
2-PAM	430	0.13	300
Obidoxime	80	0.25	3100
HI-6	210	0.11	520

Data is illustrative and compiled from various sources. Actual values may vary based on experimental conditions.

Table 2: Reactivation of VX-Inhibited Human Acetylcholinesterase (hAChE) by Various Oximes

Oxime	KD (μM)	kr (min-1)	kr2 (M-1min-1)
2-PAM	1100	0.09	80
Obidoxime	150	0.04	270
HI-6	120	0.15	1250

Data is illustrative and compiled from various sources. Actual values may vary based on experimental conditions.

Table 3: Reactivation of Tabun (GA)-Inhibited Human Acetylcholinesterase (hAChE) by Various Oximes

Oxime	KD (μM)	kr (min-1)	kr2 (M-1min-1)
2-PAM	>10000	-	<1
Obidoxime	210	0.01	48
HI-6	3200	0.003	1

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Data is illustrative and compiled from various sources. Actual values may vary based on experimental conditions.

Experimental Protocols

The following section details a general methodology for determining the kinetic constants of oxime-induced reactivation of organophosphate-inhibited acetylcholinesterase, based on the widely used Ellman's assay.

Materials and Reagents

- Source of Acetylcholinesterase (e.g., human recombinant, rat brain homogenate)
- Organophosphate inhibitor (e.g., sarin surrogate, paraoxon)
- Oxime reactivator (e.g., **4-Pyridinealdoxime**)
- Phosphate buffer (pH 7.4)
- Acetylthiocholine (ATCh) as substrate
- 5,5'-dithio-bis(2-nitrobenzoic acid) (DTNB) as chromogen
- Spectrophotometer (plate reader or cuvette-based)

Inhibition of Acetylcholinesterase

- Prepare a stock solution of AChE in phosphate buffer.
- Incubate the enzyme solution with a specific concentration of the organophosphate for a predetermined time to achieve approximately 80-90% inhibition. The concentration and incubation time will vary depending on the specific OP and enzyme source.
- Remove excess, unbound organophosphate by dialysis or gel filtration to prevent re-inhibition during the reactivation assay.

Reactivation Assay (Modified Ellman's Method)

- Prepare a series of dilutions of the oxime reactivator in phosphate buffer.

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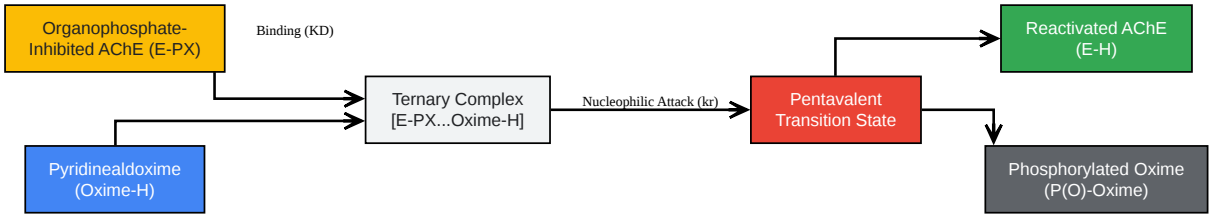
- In a 96-well plate or cuvettes, add the inhibited AChE solution.
- Add the different concentrations of the oxime to the wells containing the inhibited enzyme. Include a control with no oxime to measure spontaneous reactivation.
- Incubate the mixture for various time points at a controlled temperature (e.g., 37°C).
- At each time point, initiate the activity measurement by adding ATCh and DTNB to the wells.
- Monitor the change in absorbance at 412 nm over time. The rate of change in absorbance is proportional to the AChE activity.

Data Analysis

- Calculate the observed first-order rate constant (kobs) for reactivation at each oxime concentration by plotting the natural logarithm of the percentage of remaining inhibited enzyme against time.
- The reactivation kinetic constants (KD and kr) can be determined by plotting kobs against the oxime concentration and fitting the data to the Michaelis-Menten equation for reactivation: kobs = kr * [Oxime] / (KD + [Oxime])
- The second-order rate constant (kr2) can be calculated as kr / KD.

Visualizations

Signaling Pathway: Mechanism of AChE Reactivation by a Pyridinealdoxime

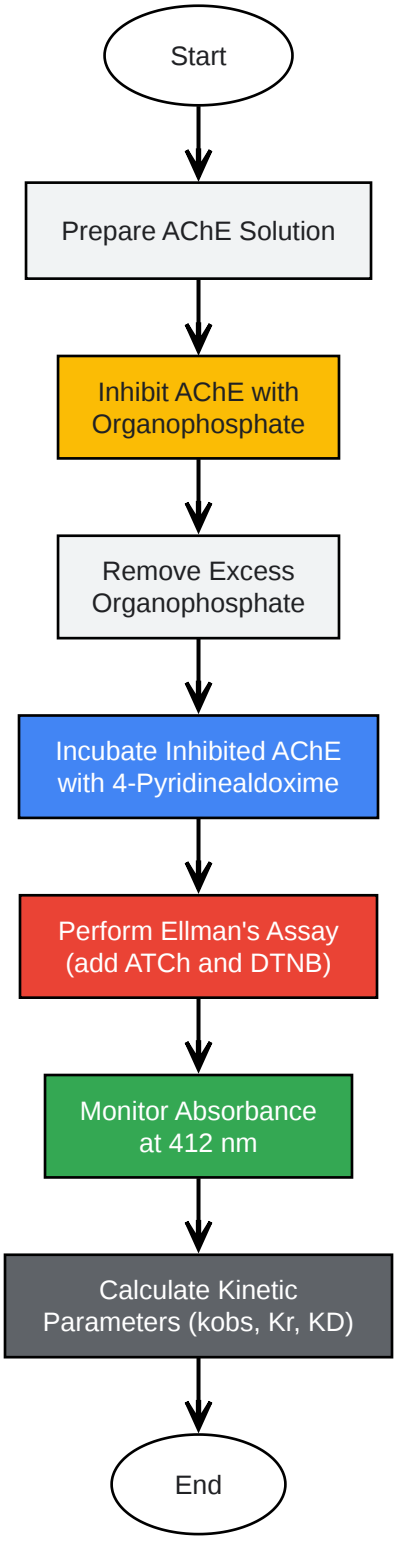


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Caption: General mechanism of acetylcholinesterase reactivation by a pyridinealdoxime.

Experimental Workflow for Kinetic Analysis

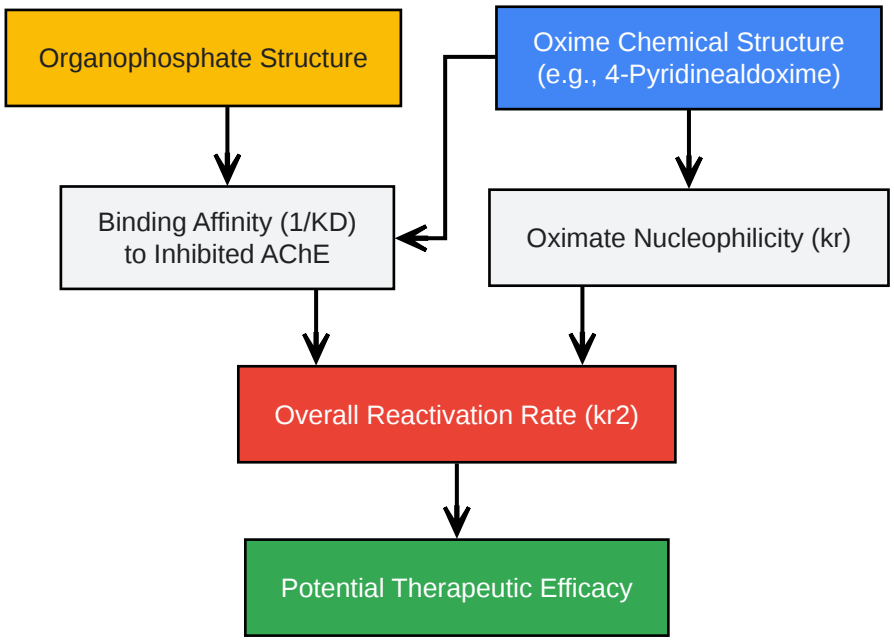


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Caption: A typical experimental workflow for determining the reactivation kinetics.

Logical Relationship of Reactivation Efficacy



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